

Sinapinic Acid: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sinapinic acid

Cat. No.: B192393

[Get Quote](#)

An In-depth Examination of its Physicochemical Properties, Biological Activities, and Associated Experimental Protocols

Core Physicochemical Data

Sinapinic acid, a hydroxycinnamic acid derivative, is a naturally occurring phenolic compound found in a variety of plant sources. It is widely utilized in scientific research, notably as a matrix in matrix-assisted laser desorption/ionization (MALDI) mass spectrometry.

Property	Value	Citations
CAS Number	530-59-6	[1]
Molecular Weight	224.21 g/mol	[2][3]
Molecular Formula	C ₁₁ H ₁₂ O ₅	
IUPAC Name	3-(4-hydroxy-3,5-dimethoxyphenyl)prop-2-enoic acid	[3]
Synonyms	Sinapic acid, 3,5-Dimethoxy-4-hydroxycinnamic acid	

Biological Activities and Signaling Pathways

Sinapinic acid exhibits a range of biological activities, including anti-tumor, antioxidant, and anti-inflammatory effects. These activities are attributed to its ability to modulate key cellular signaling pathways.

Anti-Tumor Activity

Sinapinic acid has been shown to possess anti-tumor properties by inducing apoptosis in cancer cells.[4][5] In human colon cancer cells (HT-29), it significantly elevates the levels of cleaved caspase-3 and BAX, key proteins in the apoptotic cascade.[2][6]

HDAC Inhibition

Sinapinic acid acts as a histone deacetylase (HDAC) inhibitor, with an IC₅₀ of 2.27 mM.[4][7] This inhibition leads to an increase in histone acetylation, which can modulate gene expression and induce apoptosis in tumor cells.[8]

Antioxidant and Anti-inflammatory Pathways

Sinapinic acid demonstrates significant antioxidant properties.[1] It has been shown to ameliorate cardiac dysfunction in diabetic rats by modulating the NF-κB and Nrf2/HO-1 signaling pathways.[9] By downregulating the pro-inflammatory NF-κB pathway and upregulating the antioxidant Nrf2/HO-1 pathway, **sinapinic acid** can mitigate oxidative stress and inflammation.[9]

Experimental Protocols

This section provides detailed methodologies for key experiments related to the biological activities of **sinapinic acid**.

In Vitro HDAC Inhibitory Assay

This protocol assesses the ability of **sinapinic acid** to inhibit HDAC activity.[8]

Materials:

- HeLa cells
- **Sinapinic acid**

- Sodium butyrate (positive control)
- Fluor-de-Lys HDAC activity assay kit
- Microplate spectrofluorometer

Procedure:

- Culture HeLa cells and treat with varying concentrations of **sinapinic acid**, sodium butyrate, or a vehicle control for 6 hours.
- Lyse the cells and collect the nuclear extract.
- Perform the HDAC activity assay according to the manufacturer's instructions, using the nuclear extracts.
- Measure fluorescence with excitation at 360 nm and emission at 460 nm.
- A decrease in fluorescence signal indicates HDAC inhibition.

Antioxidant Activity Assay (DPPH Method)

This protocol determines the free radical scavenging activity of **sinapinic acid**.^{[1][10]}

Materials:

- **Sinapinic acid**
- 1,1-diphenyl-2-picrylhydrazyl (DPPH)
- Methanol
- Spectrophotometer

Procedure:

- Prepare a methanolic solution of DPPH (60 μ M).
- Prepare various concentrations of **sinapinic acid** in methanol.

- Mix equal volumes of the DPPH solution and each **sinapinic acid** solution.
- Incubate the mixtures in the dark for 2 minutes.
- Measure the absorbance at 515 nm.
- Calculate the percentage of DPPH radical scavenging activity.

Cell Viability Assay (XTT Method)

This protocol evaluates the antiproliferative effect of **sinapinic acid** on cancer cell lines.^[2]

Materials:

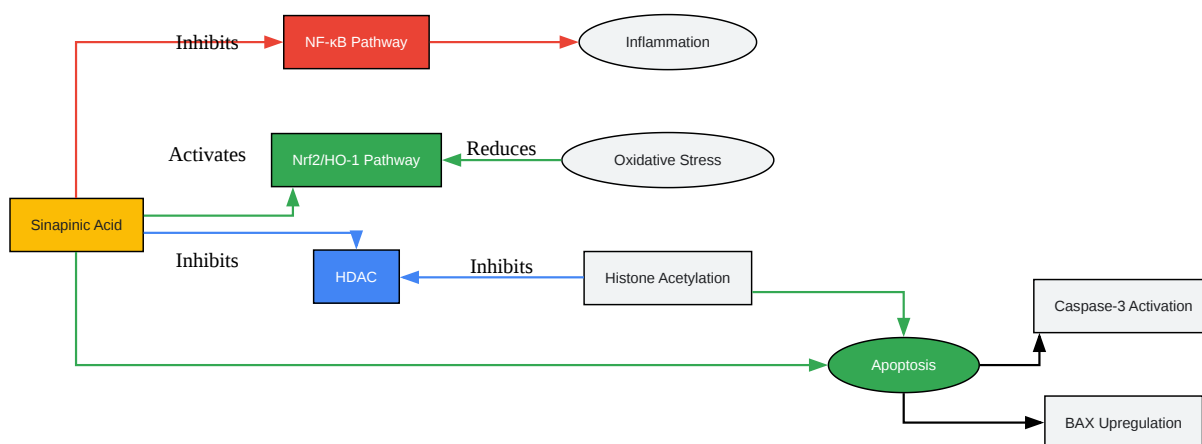
- HT-29 human colon cancer cells
- **Sinapinic acid**
- XTT assay kit
- 96-well plate
- Microplate reader

Procedure:

- Seed HT-29 cells in a 96-well plate and allow them to adhere.
- Treat the cells with various concentrations of **sinapinic acid** for 24 hours.
- Add the XTT reagent to each well and incubate according to the manufacturer's instructions.
- Measure the absorbance at the appropriate wavelength using a microplate reader.
- Determine the IC₅₀ value, which is the concentration of **sinapinic acid** that inhibits cell growth by 50%.

Diagrams

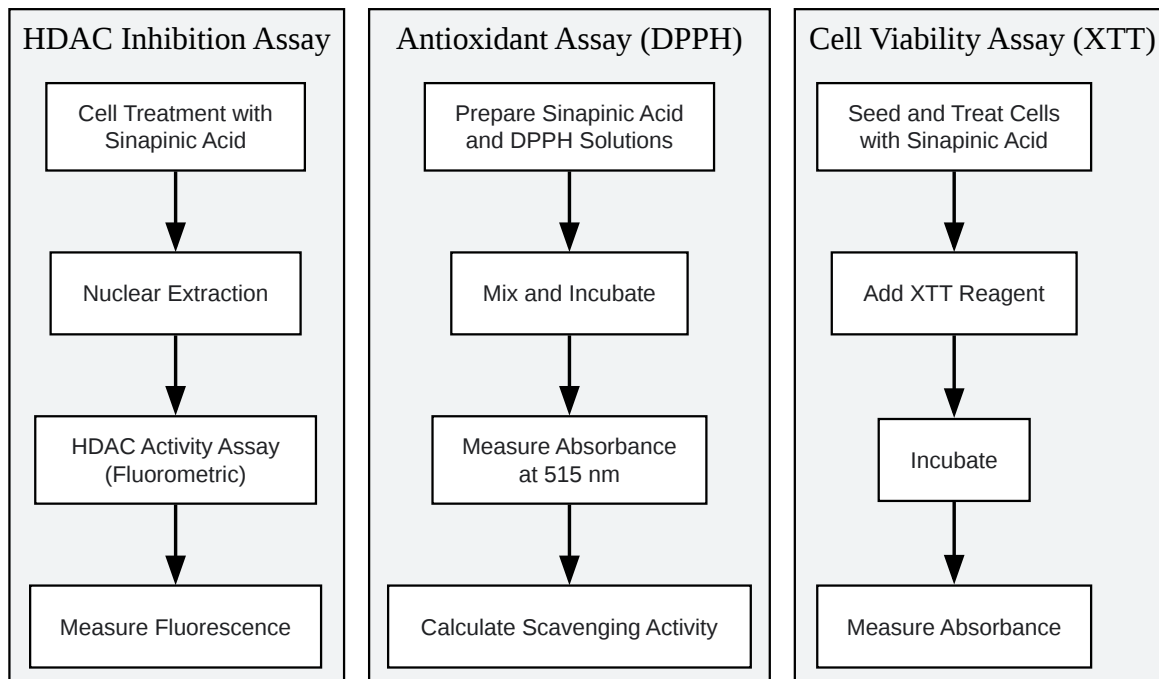
Signaling Pathways



[Click to download full resolution via product page](#)

Caption: Signaling pathways modulated by **sinapinic acid**.

Experimental Workflows



[Click to download full resolution via product page](#)

Caption: Workflow diagrams for key experimental protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. files.core.ac.uk [files.core.ac.uk]
- 2. cdnsiencepub.com [cdnsiencepub.com]
- 3. selleckchem.com [selleckchem.com]
- 4. pubcompare.ai [pubcompare.ai]
- 5. glpbio.com [glpbio.com]

- 6. Anticancer activity of sinapic acid by inducing apoptosis in HT-29 human colon cancer cell line - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. abmole.com [abmole.com]
- 8. Histone deacetylase (HDAC) inhibitory and antiproliferative activities of phenolic-rich extracts derived from the rhizome of Hydnohyetum formicarum Jack.: sinapinic acid acts as HDAC inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Sinapic acid ameliorates cardiac dysfunction and cardiomyopathy by modulating NF- κ B and Nrf2/HO-1 signaling pathways in streptozocin induced diabetic rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Selective Extraction of Sinapic Acid Derivatives from Mustard Seed Meal by Acting on pH: Toward a High Antioxidant Activity Rich Extract [mdpi.com]
- To cite this document: BenchChem. [Sinapinic Acid: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b192393#sinapinic-acid-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

